

DPPC-d62 molecular weight and formula

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Compound of Interest

DL-

Compound Name: *Dipalmitoylphosphatidylcholine-d62*

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In-Depth Technical Guide: DPPC-d62

For researchers, scientists, and professionals in drug development, understanding the fundamental properties of deuterated lipids is crucial for a variety of applications, including neutron scattering, mass spectrometry-based lipidomics, and studies of lipid membrane dynamics. This guide provides a concise overview of the molecular characteristics of 1,2-dipalmitoyl-sn-glycero-3-phosphocholine-d62 (DPPC-d62), a deuterated analog of the common phospholipid DPPC.

Core Molecular Data

The key difference between DPPC-d62 and its non-deuterated counterpart, DPPC, lies in the substitution of 62 hydrogen atoms with deuterium in the two palmitoyl chains. This isotopic labeling significantly increases the molecular weight of the lipid without appreciably altering its chemical properties or physical behavior in lipid bilayers. This makes it an invaluable tool for biophysical studies where isotopic contrast is required.

The table below summarizes the molecular formula and weight for both DPPC-d62 and DPPC, providing a clear comparison for experimental design and data analysis.

Compound	Molecular Formula	Molecular Weight (g/mol)
DPPC-d62	$C_{40}H_{18}D_{62}NO_8P$ ^{[1][2][3]}	796.4 ^{[1][2][3]} , 796.42 ^[4]
DPPC	$C_{40}H_{80}NO_8P$ ^{[5][6][7]}	734.0 ^[5] , 734.04 ^{[6][7]}

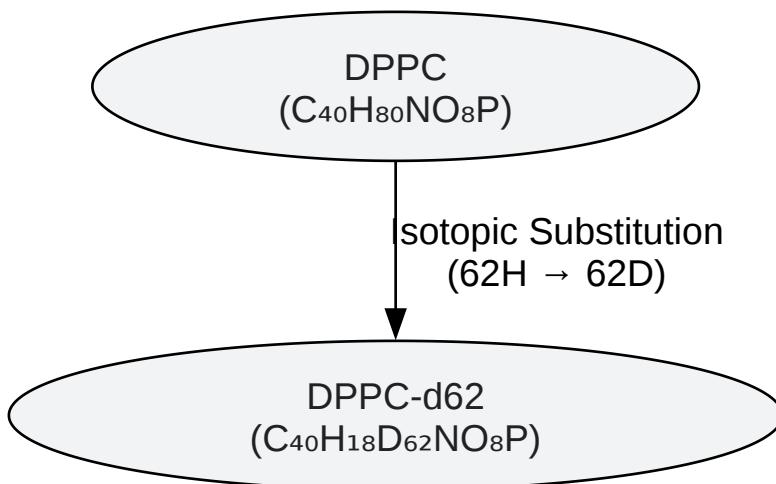
Experimental Considerations

The selection of DPPC-d62 for an experiment is primarily driven by the need for isotopic labeling. For instance, in small-angle neutron scattering (SANS) experiments, the significant difference in neutron scattering length density between hydrogen and deuterium allows for contrast variation studies. This enables researchers to highlight specific components within a complex lipid mixture or a lipid-protein system. In mass spectrometry, the known mass shift of DPPC-d62 serves as a precise internal standard for the quantification of endogenous DPPC.

No experimental protocols or signaling pathways are directly associated with the fundamental molecular properties of DPPC-d62 itself. The application of this deuterated lipid is methodology-dependent, and detailed experimental protocols would be specific to the techniques being employed (e.g., SANS, NMR, mass spectrometry).

Logical Relationship: Isotopic Labeling

The relationship between DPPC and DPPC-d62 is a straightforward isotopic substitution. This can be visualized as a simple transformation.



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Relationship between DPPC and its deuterated form, DPPC-d62.

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